

Technical Guide: Physicochemical Properties of 1-(Azetidin-3-YL)pyrrolidine dihydrochloride

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Compound of Interest

Compound Name: 1-(Azetidin-3-YL)pyrrolidine
dihydrochloride

Cat. No.: B111016

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Introduction

1-(Azetidin-3-YL)pyrrolidine dihydrochloride is a heterocyclic organic compound featuring both an azetidine and a pyrrolidine ring system. As a dihydrochloride salt, it exhibits properties typical of amine salts, including crystallinity and aqueous solubility. This document provides a comprehensive overview of its known physicochemical properties and outlines detailed experimental protocols for the determination of key parameters relevant to research and drug development.

Chemical Identity

Identifier	Value
IUPAC Name	1-(azetidin-3-yl)pyrrolidine;dihydrochloride
Synonyms	3-(1-Azetidinyl)-pyrrolidinedihydrochloride
CAS Number	1018443-00-9[1]
Molecular Formula	C ₇ H ₁₆ Cl ₂ N ₂ [1]
Molecular Weight	199.12 g/mol [1]
Chemical Structure	

H-N+--C-C-C-N+-H |||| C---C C-C-C || C---C

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References

- 1. chembk.com [chembk.com]
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